

# In-Depth Technical Guide: 4-Pentenamide, N,N-diethyl- (CAS: 67449-88-1)

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## Compound of Interest

Compound Name: 4-Pentenamide, N,N-diethyl-

Cat. No.: B15393982

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This technical guide provides a comprehensive overview of **4-Pentenamide, N,N-diethyl-**, a chemical compound identified in recent advanced organic synthesis methodologies. This document details its chemical properties, synthesis, and characterization based on available scientific literature.

## Chemical Identity and Properties

**4-Pentenamide, N,N-diethyl-**, with the CAS number 67449-88-1, is a tertiary amide containing a terminal alkene functional group. Its chemical structure and properties are summarized below.

Property	Value	Source
IUPAC Name	N,N-diethylpent-4-enamide	PubChem[1]
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO	PubChem[1]
Molecular Weight	155.24 g/mol	PubChem[1]
Canonical SMILES	CCN(CC)C(=O)CCC=C	PubChem[1]
InChI Key	JTZITRRFSODFDF- UHFFFAOYSA-N	PubChem[1]
Topological Polar Surface Area	20.3 Å <sup>2</sup>	PubChem[1]
Complexity	128	PubChem[1]

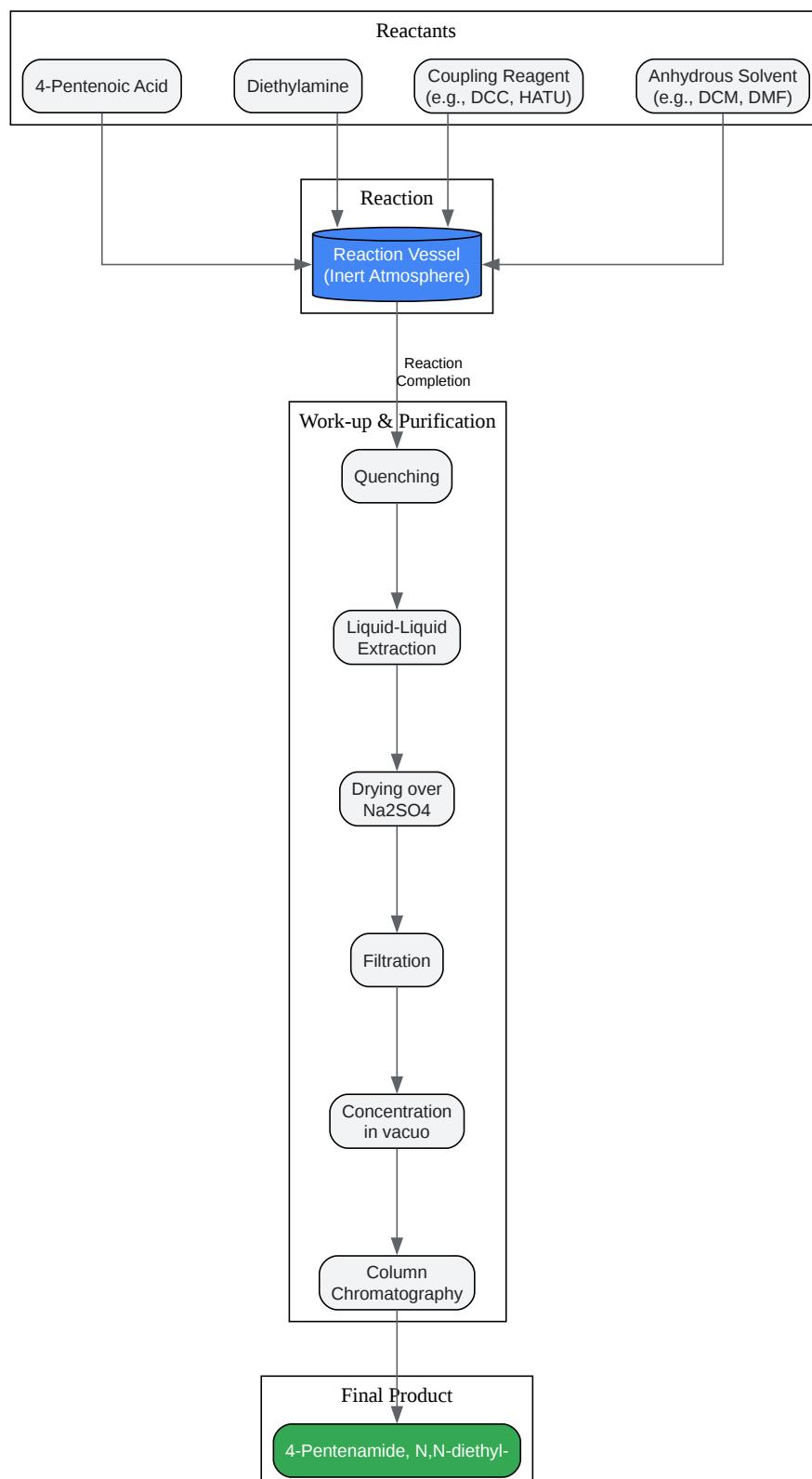
## Synthesis and Experimental Protocol

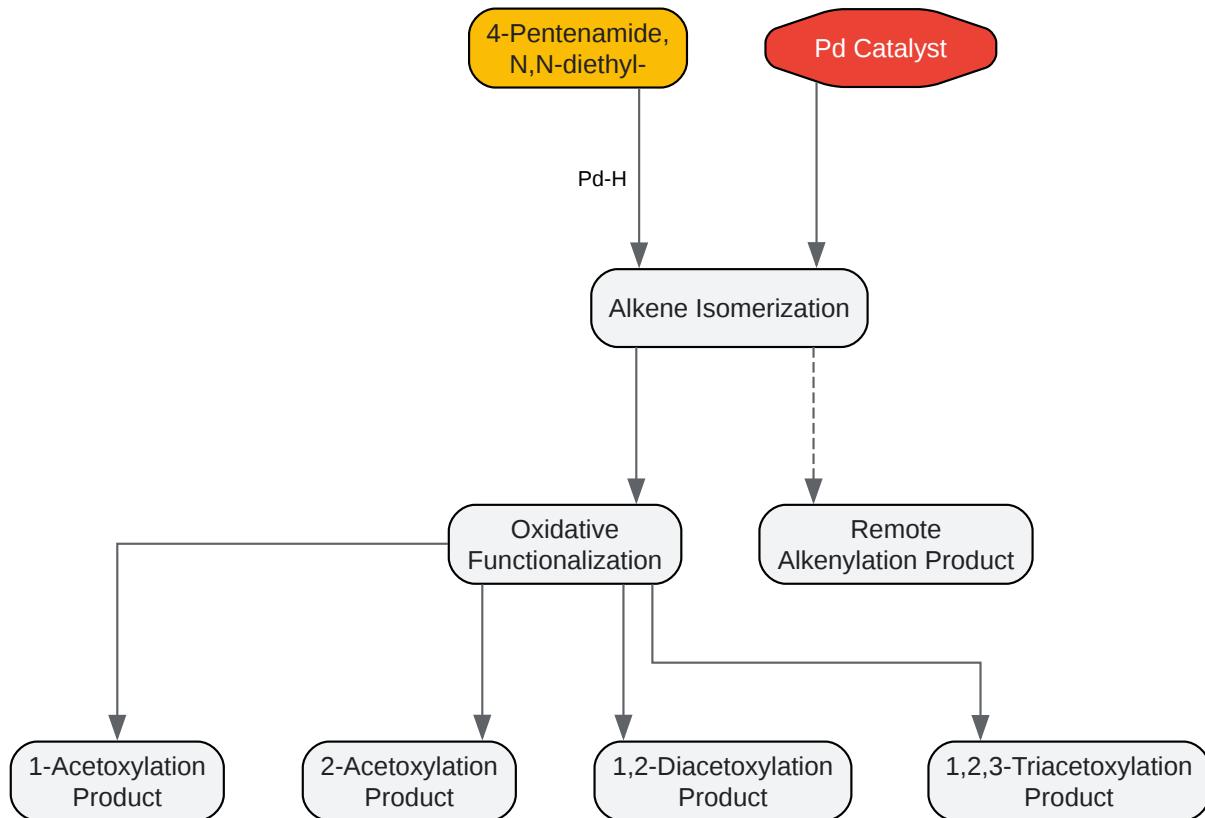
The synthesis of **4-Pentenamide, N,N-diethyl-** has been described in the context of palladium-catalyzed aerobic oxidative functionalization of alkenes. The following protocol is based on the general procedures outlined in the referenced literature.

## General Synthesis of N,N-disubstituted Pentenamides

A general method for the synthesis of N,N-disubstituted pentenamides involves the amidation of a corresponding carboxylic acid or its activated derivative. While a specific detailed protocol for **4-Pentenamide, N,N-diethyl-** was not found in the immediate search results, a representative procedure for the synthesis of similar amides can be inferred.

### Experimental Workflow for Amide Synthesis





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## References

- 1. researchgate.net [researchgate.net]
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